

# Preparation of ML204 Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: ML204

Cat. No.: B1676640

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## Introduction

**ML204** is a potent and selective antagonist of the Transient Receptor Potential Canonical 4 and 5 (TRPC4/C5) channels.[1] It is a valuable tool for researchers studying the physiological roles of these ion channels in various cellular processes. Accurate and consistent preparation of **ML204** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **ML204** stock solutions for use in research and drug development applications.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML204** is presented in Table 1. This information is essential for accurate calculations and safe handling of the compound.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>2</sub>	[1][2]
Molecular Weight	226.32 g/mol	[1][2]
Appearance	White to beige powder	[3]
Purity	≥98% (HPLC)	[3]
CAS Number	5465-86-1	[2]

## Solubility Data

The solubility of **ML204** in common laboratory solvents is crucial for the preparation of stock solutions. As indicated in Table 2, **ML204** exhibits high solubility in dimethyl sulfoxide (DMSO).

Solvent	Solubility	Remarks	Reference
DMSO	55 mg/mL (243.02 mM)	Sonication is recommended to aid dissolution.	[1]
DMSO	5 mg/mL	Warmed solution.	[3]
Ethanol	15 mg/mL		
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (8.84 mM)	For in vivo formulations. Sonication is recommended.	[1]

Note: The variation in reported DMSO solubility may be due to differences in experimental conditions (e.g., temperature, sonication). It is recommended to start with a lower concentration and increase if necessary, ensuring complete dissolution.

## Experimental Protocol: Preparation of a 10 mM **ML204** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML204** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

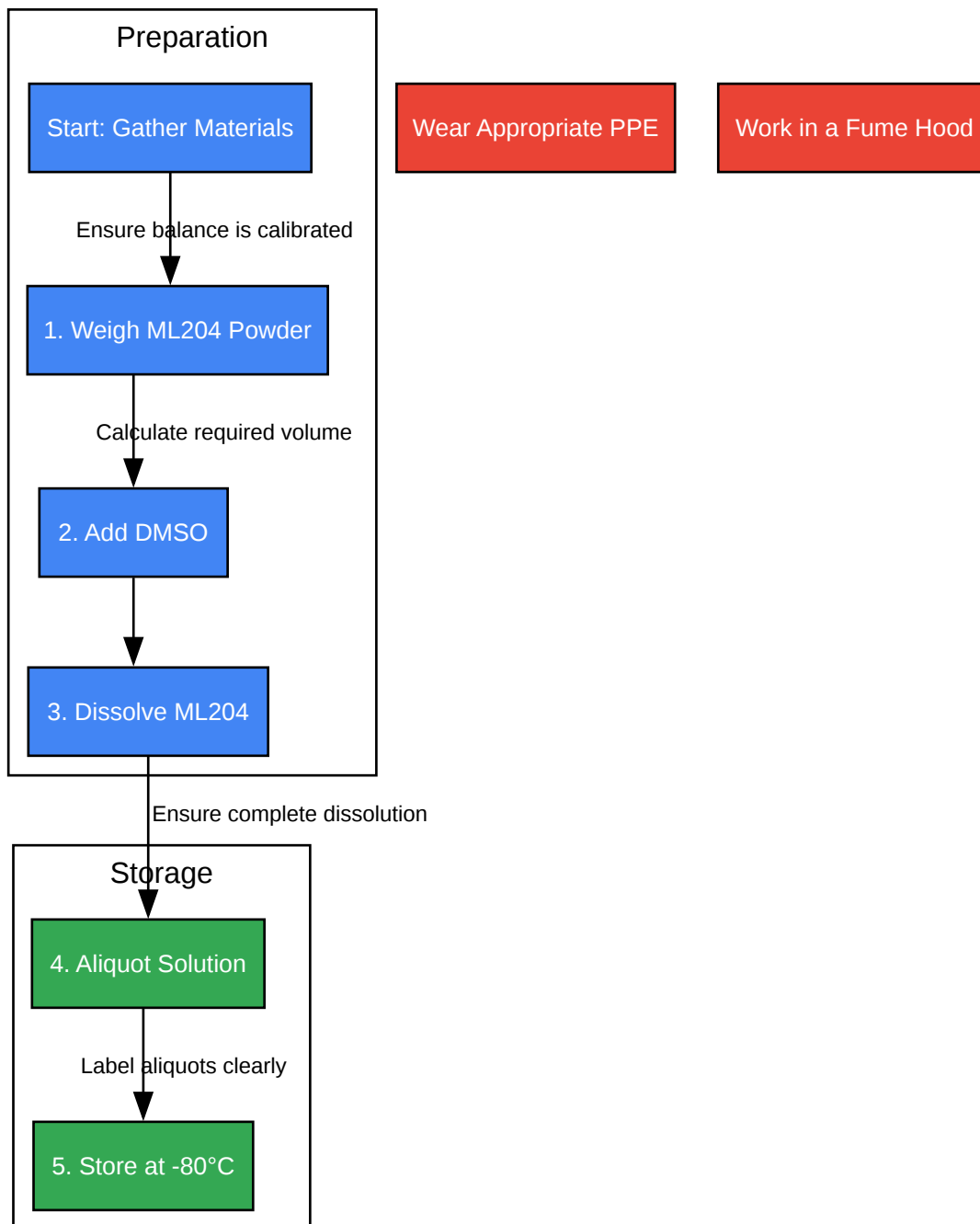
### Materials and Equipment

- **ML204** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance

- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Workflow Diagram

## Workflow for ML204 Stock Solution Preparation



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Caption: Workflow for the preparation and storage of an **ML204** stock solution.

## Step-by-Step Procedure

- Calculate the required amount of **ML204** and DMSO:

- To prepare a 10 mM stock solution, the following calculation can be used:
  - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - For 1 mL of a 10 mM solution:
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 226.32 \text{ g/mol} \times 1000 \text{ mg/g} = 2.2632 \text{ mg}$
- Therefore, to prepare 1 mL of a 10 mM **ML204** stock solution, you will need 2.26 mg of **ML204** and 1 mL of DMSO.
- Weighing the **ML204** Powder:
  - Tare a clean, dry microcentrifuge tube or amber glass vial on an analytical balance.
  - Carefully weigh out the calculated amount of **ML204** powder (e.g., 2.26 mg) into the tube.
- Dissolving the **ML204**:
  - Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the **ML204** powder.
  - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.<sup>[1]</sup> Gentle warming in a water bath (37°C) can also be used to aid dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
  - Once the **ML204** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage.[1] A stock solution stored at -80°C is stable for at least one year.[1] For frequent use, aliquots can be stored at 4°C for up to one week.[1]

## Safety and Handling Precautions

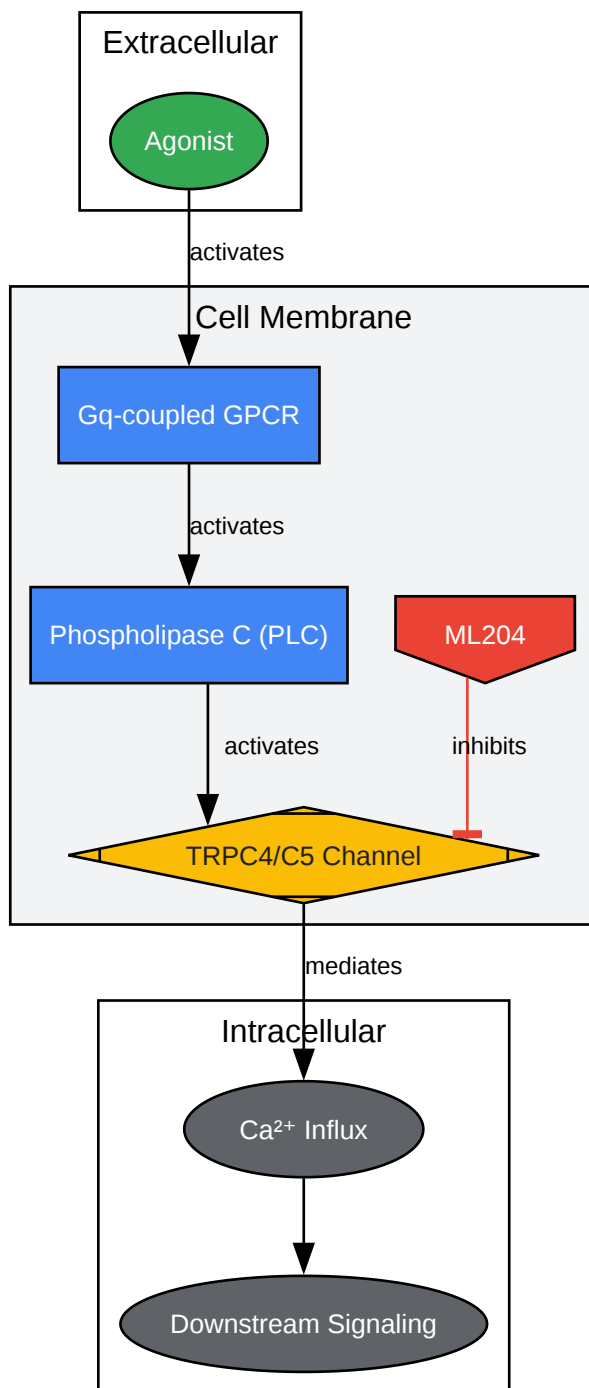
While **ML204** is not classified as a hazardous substance, standard laboratory safety practices should always be followed.[2]

- Personal Protective Equipment (PPE): Always wear safety glasses, chemical-resistant gloves, and a lab coat when handling **ML204** powder and solutions.
- Engineering Controls: It is recommended to handle the solid compound in a chemical fume hood to avoid inhalation of the powder.
- First Aid:
  - Skin Contact: In case of contact, wash the affected area thoroughly with soap and water.
  - Eye Contact: If the compound comes into contact with the eyes, flush with copious amounts of water for at least 15 minutes and seek medical attention.
  - Inhalation: If inhaled, move to fresh air.
  - Ingestion: If swallowed, wash out the mouth with water and seek medical attention.
- Disposal: Dispose of unused **ML204** and its solutions in accordance with local, state, and federal regulations for chemical waste.

## Signaling Pathway Diagram

**ML204** acts as an inhibitor of TRPC4 and TRPC5 channels. The following diagram illustrates a simplified representation of its mechanism of action.

## Simplified Mechanism of Action of ML204

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Caption: **ML204** inhibits Ca<sup>2+</sup> influx mediated by TRPC4/C5 channels.

## Conclusion

This application note provides a comprehensive guide for the preparation of **ML204** stock solutions. Adherence to this protocol will ensure the consistent and accurate preparation of this important pharmacological tool, leading to more reliable and reproducible experimental outcomes. Always refer to the manufacturer's safety data sheet (SDS) for the most up-to-date safety and handling information.

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## References

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